

Essential Safety and Operational Guide for Handling n-Tetracontane-d82

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Compound of Interest

Compound Name: *n*-Tetracontane-d82

Cat. No.: B12307479

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **n-Tetracontane-d82**. The following procedures ensure safe handling, storage, and disposal of this compound.

Chemical and Physical Properties

n-Tetracontane-d82 is a deuterated form of n-Tetracontane. Its physical and chemical properties are largely comparable to its non-deuterated analog.

Property	Value
Physical State	Solid[1][2]
Appearance	White[1][2]
Molecular Formula	C40D82
Melting Point	80 - 83 °C (176 - 181.4 °F)[1]
Solubility	Insoluble in water
Stability	Stable under normal conditions

Hazard Identification and Personal Protective Equipment (PPE)

While n-Tetracontane is not classified as a hazardous substance, adherence to good laboratory practices is essential to minimize exposure and ensure safety.

Potential Hazards:

- May cause respiratory tract irritation if inhaled as dust.
- Contact with eyes and skin may cause irritation.
- May be harmful if ingested.

Recommended Personal Protective Equipment (PPE):

Area of Protection	Required PPE	Specifications and Remarks
Eye and Face	Safety glasses with side-shields or goggles.	Must conform to EN 166 (EU) or NIOSH (US) standards.
Skin	Chemical-resistant gloves (e.g., Nitrile rubber).	Inspect gloves before use. Change immediately if contaminated or torn.
Laboratory coat.	Should be worn to prevent skin exposure.	
Respiratory	Not required under normal use with adequate ventilation.	If dust formation is significant, a NIOSH-approved respirator with a particle filter is recommended.

Handling and Storage Procedures

Handling:

- Ensure adequate ventilation in the handling area.
- Avoid the formation of dust.

- Avoid contact with skin, eyes, and clothing.
- Do not ingest or inhale.
- Wash hands thoroughly after handling.

Storage:

- Keep containers tightly closed.
- Store in a dry, cool, and well-ventilated place.
- Incompatible materials to avoid are strong oxidizing agents.

Spill and Disposal Plan

Spill Response:

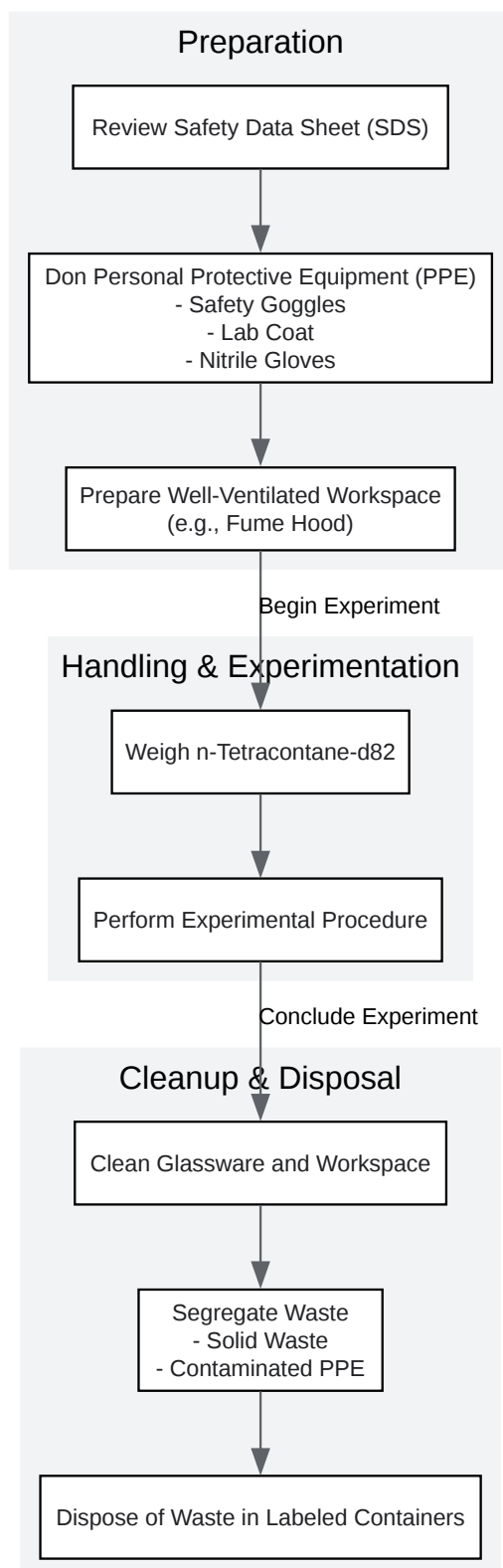
- Evacuate: Clear the immediate area of the spill.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Use an inert material (e.g., sand, earth) to absorb the spill.
- Collect: Sweep or shovel the material into a suitable container for disposal. Avoid generating dust.
- Clean: Clean the spill area thoroughly.

Disposal:

- Contaminated Materials: Place any contaminated items, such as gloves and paper towels, into a sealed and labeled container for hazardous waste disposal.
- Chemical Waste: Dispose of **n-Tetracontane-d82** and any resulting chemical waste in accordance with institutional, local, and national regulations. Waste should be collected in a labeled, sealed container. For small quantities, consult your institution's chemical waste disposal guidelines.

Experimental Workflow

The following diagram outlines the standard workflow for handling **n-Tetracontane-d82** in a laboratory setting.



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Standard Laboratory Workflow for **n-Tetracontane-d82**

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References

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